

# (2,5-Dibromophenyl)methanol (CAS 147034-01-3): A Technical Overview

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## Compound of Interest

Compound Name: (2,5-Dibromophenyl)methanol

Cat. No.: B182277

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**(2,5-Dibromophenyl)methanol** is a brominated aromatic alcohol with the chemical formula  $C_7H_6Br_2O$ . Its structure, featuring a phenyl ring substituted with two bromine atoms and a hydroxymethyl group, makes it a potential building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and other complex organic molecules. This document provides a summary of its known properties based on available data.

## Physicochemical Properties

A compilation of the available physicochemical data for **(2,5-Dibromophenyl)methanol** is presented in the table below. It is important to note that experimental values for properties such as melting point, boiling point, and density are not consistently reported in publicly available sources.

Property	Value	Source(s)
CAS Number	147034-01-3	[1][2][3][4][5][6][7]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Br <sub>2</sub> O	[1][2][3][4][5][6][7][8]
Molecular Weight	265.93 g/mol	[2][5][6][9]
Physical Form	Solid	
Purity	≥98%	
InChI Key	QEKPWRNDDHNEJE-UHFFFAOYSA-N	[5][6]
SMILES	<chem>OCc1cc(Br)ccc1Br</chem>	[2][6]
Storage	Sealed in dry, room temperature	[2][5]

## Synthesis and Analysis

Detailed, peer-reviewed experimental protocols for the specific synthesis and analytical characterization of **(2,5-Dibromophenyl)methanol** are not readily available in the current body of scientific literature. General synthetic methodologies for related brominated aromatic compounds often involve the bromination of a corresponding benzyl alcohol or the reduction of a corresponding benzoic acid or aldehyde.

For instance, the synthesis of bromophenol derivatives has been achieved through the alkylation of substituted benzenes with benzyl alcohols in the presence of a Lewis acid catalyst like aluminum chloride (AlCl<sub>3</sub>)[10]. Another general approach could involve the reduction of 2,5-dibromobenzaldehyde or a derivative of 2,5-dibromobenzoic acid.

Standard analytical techniques for the characterization of such a compound would typically include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C NMR) to elucidate the chemical structure.
- Mass Spectrometry (MS) to confirm the molecular weight and fragmentation pattern.

- Infrared (IR) Spectroscopy to identify functional groups, such as the hydroxyl (-OH) group.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) to determine purity.

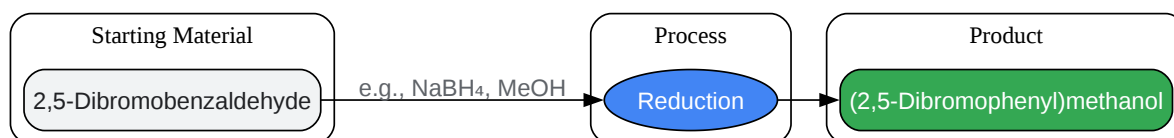
However, specific, validated protocols for **(2,5-Dibromophenyl)methanol** using these techniques have not been identified in the surveyed literature.

## Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain detailing the biological activity or the involvement of **(2,5-Dibromophenyl)methanol** in any signaling pathways. While other bromophenol derivatives have been investigated for their biological activities, such as enzyme inhibition, no such studies have been reported for this particular compound[10].

## Logical Relationship: Potential Synthesis Route

While a specific, detailed experimental protocol is not available, a potential synthetic route can be logically inferred from standard organic chemistry principles. The reduction of 2,5-dibromobenzaldehyde would be a plausible method for the synthesis of **(2,5-Dibromophenyl)methanol**. This hypothetical workflow is depicted below.



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Caption: A potential synthesis route for **(2,5-Dibromophenyl)methanol**.

Disclaimer: This document is intended for informational purposes only and is based on currently available data. The absence of detailed experimental protocols and biological data highlights a gap in the scientific literature for this specific compound. Researchers should exercise caution and perform their own validation when working with **(2,5-Dibromophenyl)methanol**.

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